

# A Comparative Analysis of Aeruginoic Acid and the Putative 4-Methylaeruginoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methylaeruginoic acid

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This guide provides a detailed comparative analysis of aeruginoic acid, a known siderophore with notable biological activities, and a hypothetical derivative, **4-methylaeruginoic acid**. Due to the current absence of scientific literature on **4-methylaeruginoic acid**, this comparison is based on the established properties of aeruginoic acid and predicted characteristics of its methylated analog derived from established structure-activity relationships.

## Chemical Structure and Properties

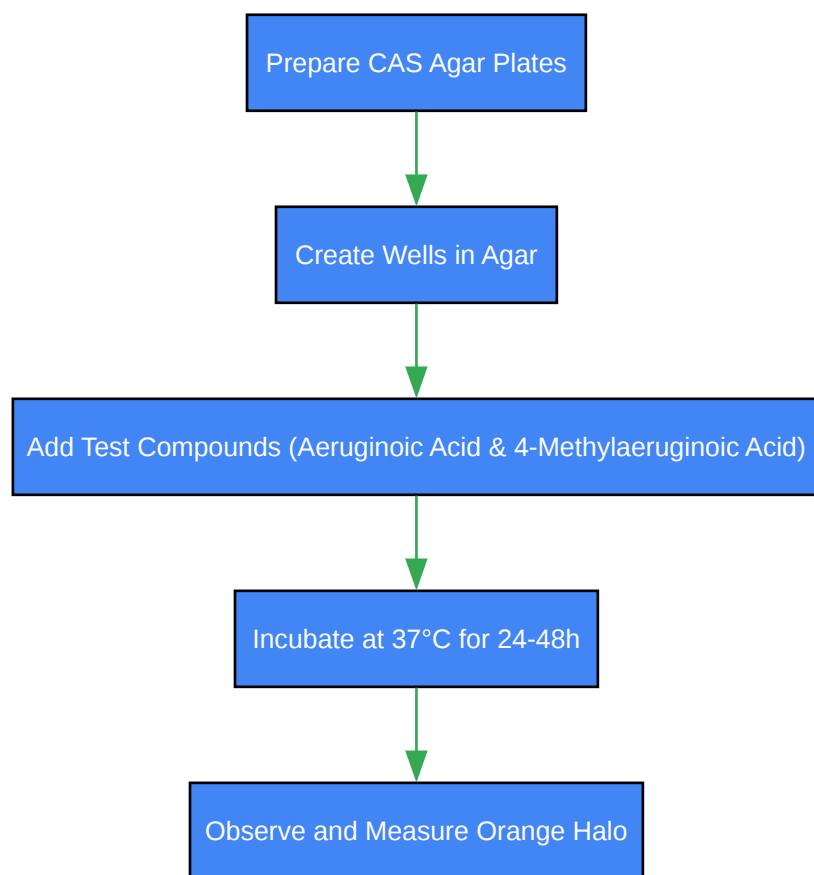
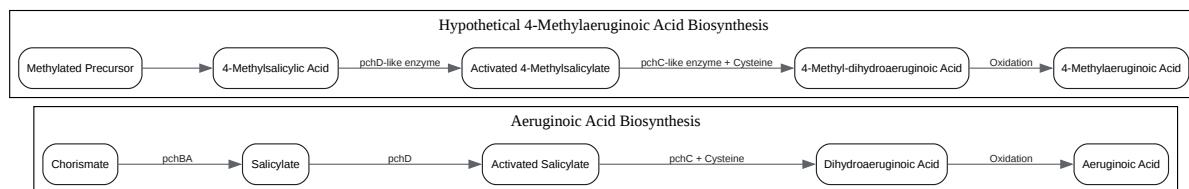
Aeruginoic acid is chemically identified as 2-(2-hydroxyphenyl)-4-thiazolecarboxylic acid<sup>[1][2]</sup> [3]. It is a siderophore produced by *Pseudomonas aeruginosa* and is recognized as a shunt product in the pyochelin biosynthesis pathway<sup>[1]</sup>. The hypothetical **4-methylaeruginoic acid** would possess a methyl group at the fourth position of the hydroxyphenyl ring.

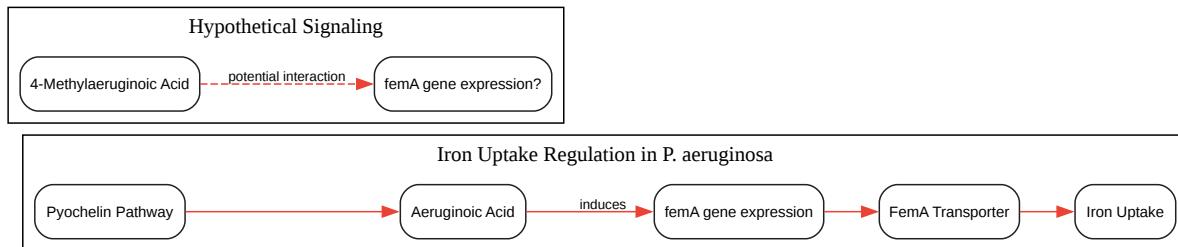
| Property           | Aeruginoic Acid   | 4-Methylaeruginoic Acid (Hypothetical)   |
|--------------------|---|--|
| Molecular Formula  | C <sub>10</sub> H <sub>7</sub> NO <sub>3</sub> S                      | C <sub>11</sub> H <sub>9</sub> NO <sub>3</sub> S   |
| Molecular Weight   | 221.2 g/mol <a href="#">[1]</a>                                       | 235.26 g/mol   |
| Chemical Structure | 2-(2-hydroxyphenyl)-4-thiazolecarboxylic acid                         | 2-(2-hydroxy-4-methylphenyl)-4-thiazolecarboxylic acid   |
| Solubility         | Soluble in ethanol, methanol, DMF, or DMSO; limited water solubility. | Predicted to have similar solubility, with potentially slightly increased lipophilicity due to the methyl group. |
| Appearance         | White solid.  | Predicted to be a white or off-white solid.  |

## Biosynthesis

Aeruginoic acid biosynthesis is intrinsically linked to the pyochelin synthesis pathway in *Pseudomonas aeruginosa*. The formation of dihydroaeruginoic acid, a precursor to aeruginoic acid, requires the iron-regulated pchDCBA operon. This pathway starts from chorismate and involves the activation of salicylate by the PchD protein.

The biosynthetic pathway for a putative **4-methylaeruginoic acid** would likely diverge from this established pathway at the level of the precursor. It would necessitate the incorporation of a methylated salicylate derivative, such as 4-methylsalicylic acid.





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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)